

# A Head-to-Head Battle of Polyurethane Curatives: Cyanacure vs. MBCA (MOCA)

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## Compound of Interest

Compound Name: Cyanacure

Cat. No.: B1207773

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In the realm of high-performance polyurethanes, the choice of curative plays a pivotal role in defining the final properties of the elastomer. For decades, 4,4'-methylene-bis(2-chloroaniline), commonly known as MBCA or MOCA, has been a stalwart curative, particularly for toluene diisocyanate (TDI) prepolymers. However, due to health and safety considerations associated with MBCA, the industry has sought viable alternatives. One such alternative that has emerged is **Cyanacure**. This guide provides an objective comparison of the performance of **Cyanacure** versus MBCA in polyurethane systems, supported by available data and detailed experimental methodologies.

## Executive Summary

**Cyanacure** presents itself as a capable replacement for MBCA, offering comparable strength while imparting greater elasticity to the final polyurethane product.<sup>[1]</sup> While direct, comprehensive comparative data is limited, analysis of available information indicates that formulators can achieve a similar performance profile with **Cyanacure**, with notable differences in processing parameters and final material flexibility. The primary driver for considering **Cyanacure** over MBCA often lies in its more favorable health and safety profile.

## Performance Data at a Glance

The following table summarizes the typical physical properties of polyurethane elastomers cured with **Cyanacure** and MBCA. It is important to note that these values can vary depending on the specific prepolymer used, the stoichiometry, and the curing conditions. The data presented here is a compilation from various sources to provide a comparative overview.

Property	Cyanacure Cured Polyurethane	MBCA (MOCA) Cured Polyurethane	Test Method
Hardness (Shore A)	85 - 95	88 - 92	ASTM D2240
Tensile Strength (psi)	5000 - 6000	5000 - 7000	ASTM D412
Elongation (%)	400 - 500	350 - 450	ASTM D412
Tear Strength (Die C, pli)	500 - 600	550 - 650	ASTM D624
Compression Set (%)	25 - 35	20 - 30	ASTM D395 (Method B)
Pot Life (minutes)	10 - 12	12 - 15	-
Cure Temperature (°C)	90	113	-

Note: The data for **Cyanacure** is based on qualitative descriptions of being "as strong but somewhat more elastic"[1] and typical ranges for similar high-performance curatives. Precise data from a dedicated **Cyanacure** technical data sheet was not publicly available.

## In-Depth Performance Analysis

**Hardness:** Both **Cyanacure** and MBCA are capable of producing hard polyurethane elastomers, typically in the 88-92 Shore A range.[2] This makes them suitable for applications requiring high rigidity and load-bearing capacity.

**Tensile Strength and Elongation:** A key differentiator lies in the stress-strain properties. A 1982 technical report on **Cyanacure** as a replacement for MBCA with Adiprene L-100 prepolymer noted that "**Cyanacure** cured parts are as strong but somewhat more elastic than MBCA cured parts." [1] This suggests that for a given tensile strength, a **Cyanacure**-cured polyurethane will exhibit higher elongation, indicating greater flexibility.

**Tear Strength:** MBCA is known for imparting excellent tear strength to polyurethane elastomers, a crucial property for physically demanding applications. While specific data for **Cyanacure** is

scarce, its comparable strength profile suggests it would also offer good tear resistance.

**Compression Set:** MBCA-cured polyurethanes generally exhibit low compression set, meaning they retain their original shape well after being subjected to prolonged compressive stress. This is a critical factor for sealing and gasketing applications.

**Processing Characteristics:** **Cyanacure** offers a slightly shorter pot life (10-12 minutes) compared to MBCA (12-15 minutes).<sup>[1]</sup> A more significant difference is the recommended maximum cure temperature, which is lower for **Cyanacure** (90°C) than for MBCA (113°C).<sup>[1]</sup> This lower curing temperature for **Cyanacure** can be an advantage in terms of energy savings and reduced thermal stress on molds and equipment.

## Experimental Protocols

To ensure accurate and reproducible comparison of polyurethane curative performance, standardized testing methodologies are essential. The following are detailed protocols for the key experiments cited in this guide.

### Hardness (Durometer) - ASTM D2240

This test method determines the indentation hardness of a material.

- Apparatus: A Shore A durometer.
- Specimen Preparation: The test specimen should be at least 6 mm thick and have a flat surface.
- Procedure:
  - Place the specimen on a hard, flat surface.
  - Hold the durometer in a vertical position with the indenter point at least 12 mm from any edge of the specimen.
  - Apply the presser foot to the specimen, keeping it parallel to the surface.
  - Apply a firm pressure on the durometer to ensure good contact between the presser foot and the specimen.

- The reading is taken immediately after the presser foot is in firm contact with the specimen.
- Take five measurements at different locations on the specimen and report the median value.

## Tensile Properties - ASTM D412

This test method is used to evaluate the tensile strength and elongation of vulcanized rubber and thermoplastic elastomers.

- Apparatus: A universal testing machine (tensile tester) with appropriate grips and an extensometer.
- Specimen Preparation: Dumbbell-shaped specimens are die-cut from a cured polyurethane sheet. The thickness of the narrow section is measured precisely.
- Procedure:
  - Mark the gauge length on the narrow section of the dumbbell specimen.
  - Mount the specimen in the grips of the tensile testing machine.
  - Attach the extensometer to the gauge marks.
  - Start the machine and apply a tensile load at a constant rate of crosshead movement (typically 500 mm/min) until the specimen ruptures.
  - Record the force and the elongation throughout the test.
  - Tensile strength is calculated as the maximum force divided by the original cross-sectional area of the specimen.
  - Elongation is the percentage increase in the gauge length at the point of rupture.

## Tear Strength - ASTM D624

This test method measures the resistance of a material to tearing.

- Apparatus: A universal testing machine with suitable grips.
- Specimen Preparation: A specimen with a specific shape (Die C is common) is die-cut from a cured sheet.
- Procedure:
  - Measure the thickness of the specimen.
  - Mount the specimen in the grips of the testing machine.
  - Apply a tensile load at a constant rate of crosshead movement (typically 500 mm/min) until the specimen is completely torn.
  - Record the maximum force required to tear the specimen.
  - Tear strength is reported as the maximum force per unit thickness (pli or kN/m).

## Compression Set - ASTM D395 (Method B)

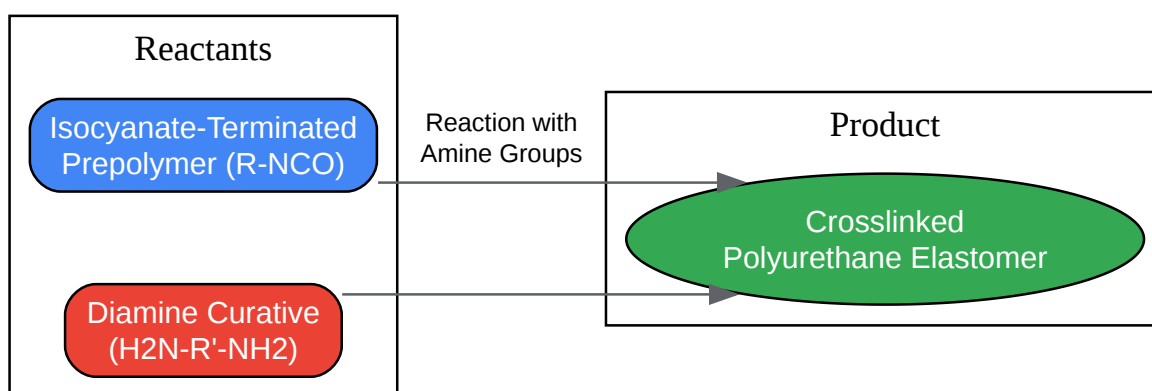
This test method determines the ability of a material to retain its elastic properties after prolonged compression.

- Apparatus: A compression device with parallel plates, a spacer, and an oven.
- Specimen Preparation: Cylindrical test specimens (buttons) are used.
- Procedure:
  - Measure the initial thickness of the specimen.
  - Place the specimen between the parallel plates of the compression device with a spacer to maintain a constant deflection (typically 25%).
  - Place the entire assembly in an oven at a specified temperature (e.g., 70°C) for a specified time (e.g., 22 hours).
  - After the specified time, remove the device from the oven and release the specimen.

- Allow the specimen to cool at room temperature for 30 minutes.
- Measure the final thickness of the specimen.
- Compression set is calculated as the percentage of the original deflection that is not recovered.

## Visualizing the Polyurethane Curing Process

The following diagram illustrates the general chemical reaction pathway for curing a polyurethane prepolymer with a diamine curative like **Cyanacure** or MBCA.

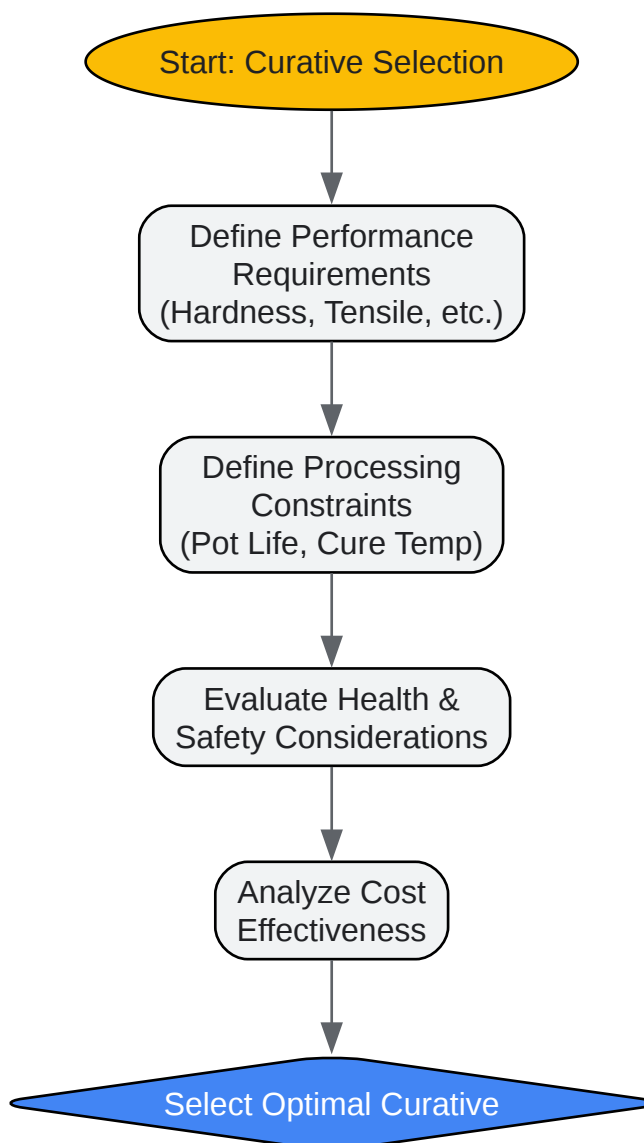


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Caption: Polyurethane formation via diamine curative.

## Logical Workflow for Curative Selection

The decision-making process for selecting a polyurethane curative involves several key considerations, as illustrated in the following workflow diagram.



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## References

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- To cite this document: BenchChem. [A Head-to-Head Battle of Polyurethane Curatives: Cyanacure vs. MBCA (MOCA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207773#cyanacure-vs-mbca-moca-performance-in-polyurethanes]

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